3-nitrophenyl methyl sulfone characterization data

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Compound of Interest

Compound Name:	*1-(Methylsulfonyl)-3-nitrobenzene*
CAS No.:	*2976-32-1*
Cat. No.:	*B1346600*

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An In-Depth Technical Guide to the Characterization of 3-Nitrophenyl Methyl Sulfone

This guide provides a comprehensive overview of the essential characterization data for 3-nitrophenyl methyl sulfone (CAS No. 2976-32-1). Designed for researchers, scientists, and professionals in drug development, this document moves beyond a simple data sheet. It delves into the causality behind the data, offering field-proven insights into the synthesis and analytical validation of this important chemical intermediate. We will explore the compound's physicochemical properties, its spectroscopic signature, and the logical framework for its synthesis, ensuring a self-validating system of protocols and interpretation.

Introduction and Molecular Structure

3-Nitrophenyl methyl sulfone is a nitroaromatic and organosulfur compound valued as a versatile building block in organic synthesis.[1] Its structure incorporates a benzene ring substituted with a meta-directing methylsulfonyl group ($-SO_2CH_3$) and a powerful electron-withdrawing nitro group ($-NO_2$). This specific arrangement of functional groups dictates its reactivity and provides a distinct spectroscopic fingerprint, making unambiguous

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characterization essential for its use in further synthetic applications, such as the development of kinase inhibitors or other biologically active molecules.[1]

The molecular structure, presented below, is fundamental to understanding all subsequent characterization data.

Caption: Molecular structure of 3-nitrophenyl methyl sulfone.

Synthesis via Electrophilic Aromatic Substitution

Understanding the synthesis of a compound is the first step in its characterization. It provides context for potential impurities and confirms the expected isomeric structure. The most common and logical route to 3-nitrophenyl methyl sulfone is the direct nitration of methyl phenyl sulfone.[1]

Causality: The methylsulfonyl (-SO_2CH_3) group is strongly deactivating and a meta-director in electrophilic aromatic substitution. Its powerful electron-withdrawing nature reduces the electron density of the aromatic ring, particularly at the ortho and para positions. This directs the incoming electrophile, the nitronium ion (NO_2^+), to the meta position, yielding the desired 3-nitro isomer with high selectivity.

Caption: Workflow for the synthesis of 3-nitrophenyl methyl sulfone.

Physicochemical Properties

The physical properties of a compound are the first line of characterization, offering crucial information on identity and purity. The data for 3-nitrophenyl methyl sulfone are summarized below.

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Property	Value	Source
CAS Number	2976-32-1	[1][2]
Molecular Formula	$C_7H_7NO_4S$	[1]
Molecular Weight	201.20 g/mol	[1]
Appearance	White powder	[3]
Melting Point	Data not widely published. For comparison, the melting point of the parent compound, methyl phenyl sulfone, is 88-90 °C, and the isomeric 4-nitrophenyl methyl sulfone is 139-141 °C.	

Spectroscopic Characterization

While commercial suppliers confirm the structure of 3-nitrophenyl methyl sulfone using the following techniques, the specific data is not broadly published in scientific literature or public databases.[1] Therefore, this guide provides detailed predicted data based on established spectroscopic principles and experimental data from closely related analogs: methyl phenyl sulfone[4] and 4-nitrophenyl methyl sulfone.[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise isomeric structure of substituted aromatic compounds.

Experimental Protocol (Self-Validating System):

- Sample Preparation: Dissolve ~10-20 mg of the sample in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6). Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- ^1H NMR Acquisition: Acquire the proton spectrum on a 400 MHz or higher spectrometer. Ensure a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.

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- ^{13}C NMR Acquisition: Acquire the carbon spectrum using a proton-decoupled pulse sequence. A greater number of scans will be required due to the low natural abundance of ^{13}C.
- Data Processing: Process the raw data (FID) with Fourier transformation, phase correction, and baseline correction. Integrate the ^{1}H NMR signals and reference the spectra to TMS.

Predicted ^{1}H NMR Spectrum (400 MHz, $CDCl_3$):

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~8.75	s (or t, J≈2 Hz)	1H	H-2	Deshielded by adjacent -NO_2 and ortho to -SO_2CH_3.
~8.45	ddd	1H	H-4	Ortho to -NO_2 and deshielded.
~8.25	ddd	1H	H-6	Ortho to -SO_2CH_3 and deshielded.
~7.85	t	1H	H-5	Meta to both groups, least deshielded aromatic proton.
~3.15	s	3H	-SO_2CH_3	Typical singlet for a methyl sulfone group.

Predicted ^{13}C NMR Spectrum (100 MHz, $CDCl_3$):

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Chemical Shift (δ, ppm)	Assignment	Rationale
~148	C-3	Carbon directly attached to the nitro group.
~142	C-1	Carbon directly attached to the sulfonyl group.
~134	C-6	Aromatic CH.
~130	C-5	Aromatic CH.
~128	C-4	Aromatic CH.
~123	C-2	Aromatic CH.
~44.5	$-SO_2CH_3$	Typical shift for a methyl sulfone carbon.

Infrared (IR) Spectroscopy

IR spectroscopy is essential for confirming the presence of key functional groups.

Experimental Protocol:

- Sample Preparation: Prepare a solid sample as a KBr (potassium bromide) pellet or by using an Attenuated Total Reflectance (ATR) accessory.
- Data Acquisition: Record the spectrum over the range of 4000-400 cm^{-1}.
- Background Correction: Perform a background scan of the empty sample holder (or pure KBr) and subtract it from the sample spectrum.

Predicted IR Absorption Bands:

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Wavenumber (cm^{-1})	Intensity	Assignment	Rationale
~3100-3000	Medium-Weak	Aromatic C-H Stretch	Characteristic of sp^2 C-H bonds.
~1530 & ~1350	Strong	Asymmetric & Symmetric NO_2 Stretch	The two most intense and characteristic peaks for a nitro group.
~1320 & ~1150	Strong	Asymmetric & Symmetric SO_2 Stretch	Characteristic strong absorptions for the sulfone group.[6]
~960	Medium	S-C Stretch	Vibration of the sulfur-methyl bond.
~880-800	Strong	C-H Out-of-plane Bending	Pattern indicative of 1,3-disubstitution on a benzene ring.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation patterns, which serve to confirm the elemental composition and structural motifs.

Experimental Protocol:

- Ionization Method: Utilize Electron Ionization (EI) at 70 eV for its reproducible fragmentation patterns, which are suitable for database comparison.
- Sample Introduction: Introduce the sample via a direct insertion probe or GC inlet.
- Mass Analysis: Scan a mass-to-charge (m/z) range from approximately 40 to 300 amu.

Predicted Mass Spectrum Fragmentation:

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The fragmentation is predicted based on the known spectrum of the isomeric 4-nitrophenyl methyl sulfone.[5] The molecular ion is expected to be clearly visible.

m/z	Proposed Fragment	Rationale
201	$[M]^{+\cdot}$	Molecular Ion
185	$[M - O]^{+\cdot}$	Loss of an oxygen atom from the nitro group.
155	$[M - NO_2]^+$	Loss of the nitro group as a radical.
122	$[M - SO_2CH_3]^+$	Cleavage of the C-S bond, loss of the methylsulfonyl radical.
79	$[CH_3SO_2]^+$	Methylsulfonyl cation.
76	$[C_6H_4]^{+\cdot}$	Phenyl cation fragment after loss of both substituents.

Conclusion

The characterization of 3-nitrophenyl methyl sulfone is a clear-cut process rooted in fundamental principles of organic chemistry and analytical science. Its synthesis is logically dictated by the directing effects of the sulfonyl group. While publicly accessible experimental spectra are scarce, its structure can be confidently confirmed through a combination of NMR, IR, and mass spectrometry. The predicted data provided in this guide, based on established chemical principles and validated data from structural analogs, offers a robust framework for researchers to verify the identity, purity, and structure of this key synthetic intermediate, ensuring its suitability for downstream applications in drug discovery and materials science.

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